

Safeguarding Your Laboratory: Proper Disposal of O-tert-Butyl-L-tyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-tert-Butyl-L-tyrosine

Cat. No.: B099354

[Get Quote](#)

For researchers, scientists, and professionals in drug development, meticulous adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **O-tert-Butyl-L-tyrosine**, ensuring the protection of both laboratory personnel and the environment.

Essential Safety and Handling Information

While **O-tert-Butyl-L-tyrosine** is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), standard laboratory safety practices should always be observed.[1][2] Personal protective equipment (PPE), including safety goggles with side shields, gloves, and a lab coat, should be worn when handling this compound.[3] In the event of a spill, the area should be controlled and the material carefully collected to prevent dust from becoming airborne.

Step-by-Step Disposal Protocol

The proper disposal of **O-tert-Butyl-L-tyrosine** and its associated waste is a critical component of laboratory safety. The following step-by-step instructions are designed to provide clear guidance.

1. Waste Segregation and Collection:

- Solid Waste:

- Collect any unused or expired solid **O-tert-Butyl-L-tyrosine** in its original container or a clearly labeled, sealed waste bag.
- Contaminated disposables such as weigh boats, gloves, and wipes should also be placed in this designated solid waste container.
- Aqueous/Liquid Waste:
 - Collect all aqueous solutions containing **O-tert-Butyl-L-tyrosine** in a designated aqueous hazardous waste container.
- Contaminated Labware:
 - Disposable Labware: Items such as pipette tips and plastic tubes that have come into contact with the compound should be disposed of in the solid waste container.
 - Non-disposable Labware: Glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol). This rinsate must be collected and disposed of as liquid chemical waste. Following decontamination, the glassware can be washed according to standard laboratory procedures.

2. Container Management:

- Obtain designated and properly labeled chemical waste containers from your institution's Environmental Health and Safety (EHS) department.
- Ensure all waste containers are securely sealed and stored in a designated secondary containment area, away from incompatible materials.

3. Final Disposal:

- All waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[2\]](#)[\[4\]](#)
- Contact your institution's EHS department to arrange for the pickup and disposal of the chemical waste.

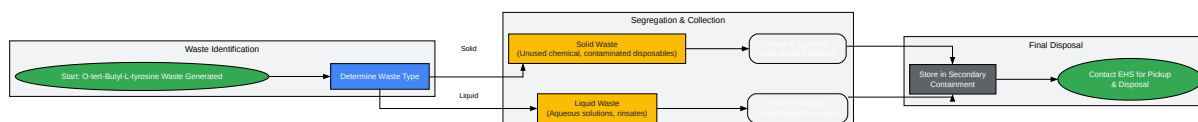
Quantitative Data Summary

For quick reference, the following table summarizes key properties of **O-tert-Butyl-L-tyrosine**.

Property	Value
Molecular Formula	C13H19NO3
Molecular Weight	237.29 g/mol [1]
Melting Point	238-243 °C (lit.)[3][5][6][7]
Appearance	White to off-white solid/powder to crystal[2][7]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[5][6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **O-tert-Butyl-L-tyrosine**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **O-tert-Butyl-L-tyrosine** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-tert-Butyl-L-tyrosine | C₁₃H₁₉NO₃ | CID 7408092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. peptide.com [peptide.com]
- 3. O-叔丁基-L-酪氨酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. peptide.com [peptide.com]
- 5. O-tert-Butyl-L-tyrosine | 18822-59-8 [chemicalbook.com]
- 6. O-tert-Butyl-L-tyrosine | 18822-59-8 [amp.chemicalbook.com]
- 7. O-tert-Butyl-L-tyrosine Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of O-tert-Butyl-L-tyrosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099354#o-tert-butyl-l-tyrosine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com